

Approved Color Palette for Diagrams

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Compound Focus: Ambosex

Cat. No.: S12766938

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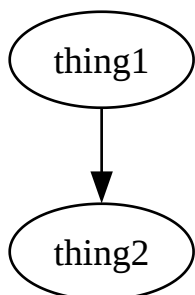
The table below details the color codes you are required to use for your Graphviz diagrams, based on the Google-inspired palette [1] [2]. When selecting colors, especially for nodes containing text, always ensure there is sufficient contrast between the `fontcolor` and the `fillcolor` to maintain readability [2].

Hex Code	RGB Code	Sample
#4285F4	RGB(66, 133, 244)	Sample
#EA4335	RGB(234, 67, 53)	Sample
#FBBC05	RGB(251, 188, 5)	Sample
#34A853	RGB(52, 168, 83)	Sample
#FFFFFF	RGB(255, 255, 255)	Sample
#F1F3F4	RGB(241, 243, 244)	Sample
#202124	RGB(32, 33, 36)	Sample
#5F6368	RGB(95, 99, 104)	Sample

Graphviz Scripting Fundamentals

To create your diagrams, you will use the **DOT** language with **Graphviz**, a tool that converts text-based descriptions into visual diagrams [3]. This method is particularly useful for tracking changes in source control [4].

Here is a basic example of a DOT script that defines a simple graph structure [4]:



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For more complex diagrams, you can define properties for each node (like shape and label) and edges (like color and style) to clearly represent different entities and relationships [4]. The `labeldistance` attribute on edges should be set to a value greater than 2.0 to ensure text labels are positioned clearly.

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References

1. Google New Color Palette [color-hex.com]
2. Google Logo 4 Colors #4285f4, #ea4335, #fbbc05, #34a853 [colorswall.com]
3. Graphviz [graphviz.org]
4. Building diagrams using graphviz | Chad's Blog [chadbaldwin.net]

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